

Photophysical Characteristics of Acid Yellow 61: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid yellow 61

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Abstract

Acid Yellow 61 is a monoazo acid dye historically utilized in the textile industry for coloring wool and polyamide fabrics. While its chromophoric properties are evident from its application, a comprehensive and publicly available dataset on its specific photophysical characteristics is notably absent from the scientific literature. This guide is intended to serve as a foundational resource for researchers interested in the photophysical properties of this dye. Due to the scarcity of published data, this document outlines the essential parameters that require experimental determination and provides standardized protocols for their measurement. The subsequent sections detail the theoretical framework for these characteristics and present templates for data organization and experimental workflows that can be populated upon empirical investigation.

Introduction

Acid Yellow 61, with the Colour Index number 18968 and CAS number 12217-38-8, is recognized for its yellow hue and solubility in water.^{[1][2]} Its molecular structure, C24H20Cl2N5NaO6S2, indicates a complex aromatic system that is the basis for its light-absorbing properties.^[1] While its primary use has been in industrial dyeing processes, the photophysical properties of such dye molecules can sometimes lend themselves to applications in research, such as fluorescence microscopy, if they exhibit suitable quantum

yields and photostability. This guide addresses the critical gap in the scientific knowledge base regarding the detailed photophysical profile of **Acid Yellow 61**.

Core Photophysical Parameters (Hypothetical Data)

A thorough characterization of a fluorescent dye involves the quantification of several key parameters. As experimental data for **Acid Yellow 61** is not currently available, the following table has been structured to present hypothetical data that would be obtained through the experimental protocols outlined in Section 3.

Table 1: Summary of Photophysical Properties of **Acid Yellow 61** (Hypothetical Data)

Parameter	Value	Unit	Solvent/Conditions
Absorption Maximum (λ_{abs})	420	nm	Methanol
Molar Extinction Coefficient (ϵ)	25,000	$\text{M}^{-1}\text{cm}^{-1}$	Methanol
Emission Maximum (λ_{em})	540	nm	Methanol
Stokes Shift	120	nm	Methanol
Fluorescence Quantum Yield (Φ_{F})	0.15	-	Quinine sulfate in 0.1 M H_2SO_4 as standard
Fluorescence Lifetime (τ)	1.2	ns	Methanol

Experimental Protocols

To ascertain the photophysical characteristics of **Acid Yellow 61**, a series of standardized spectroscopic techniques must be employed. The following protocols provide a detailed methodology for these essential experiments.

UV-Visible Absorption Spectroscopy

This experiment is designed to determine the absorption maximum (λ_{abs}) and the molar extinction coefficient (ϵ) of **Acid Yellow 61**.

Protocol:

- **Preparation of Stock Solution:** A stock solution of **Acid Yellow 61** is prepared by accurately weighing a small amount of the dye and dissolving it in a precise volume of a spectroscopic grade solvent (e.g., methanol) to achieve a concentration of approximately 10^{-3} M.
- **Preparation of Dilutions:** A series of dilutions ranging from 10^{-6} M to 10^{-5} M are prepared from the stock solution.
- **Spectrophotometer Setup:** A dual-beam UV-Vis spectrophotometer is calibrated using the pure solvent as a blank.
- **Data Acquisition:** The absorbance spectra of each dilution are recorded over a wavelength range of 300-600 nm.
- **Data Analysis:** The wavelength of maximum absorbance (λ_{abs}) is identified from the spectra. A Beer-Lambert plot of absorbance at λ_{abs} versus concentration is constructed. The molar extinction coefficient (ϵ) is calculated from the slope of the linear fit of this plot.

Fluorescence Spectroscopy

This protocol outlines the measurement of the emission maximum (λ_{em}) and the relative fluorescence quantum yield (Φ_{F}).

Protocol:

- **Sample Preparation:** A dilute solution of **Acid Yellow 61** with an absorbance of less than 0.1 at the excitation wavelength is prepared to minimize inner filter effects.
- **Fluorometer Setup:** A spectrofluorometer is used for the measurement. The excitation wavelength is set to the absorption maximum (λ_{abs}) determined from the UV-Vis experiment.
- **Emission Spectrum Acquisition:** The fluorescence emission spectrum is recorded from a wavelength slightly longer than the excitation wavelength to approximately 700 nm. The

wavelength of maximum emission intensity (λ_{em}) is then determined.

- Quantum Yield Measurement (Comparative Method):
 - A well-characterized fluorescence standard with a known quantum yield (e.g., quinine sulfate in 0.1 M H₂SO₄) is used.
 - The absorbance of both the **Acid Yellow 61** solution and the standard solution are adjusted to be nearly identical at the same excitation wavelength.
 - The integrated fluorescence intensities of both the sample and the standard are measured under identical experimental conditions.
 - The quantum yield of **Acid Yellow 61** is calculated using the following equation:
$$\Phi_F(\text{sample}) = \Phi_F(\text{standard}) * (I_{\text{sample}} / I_{\text{standard}}) * (\eta_{\text{sample}}^2 / \eta_{\text{standard}}^2)$$
where I is the integrated fluorescence intensity and η is the refractive index of the solvent.

Time-Resolved Fluorescence Spectroscopy

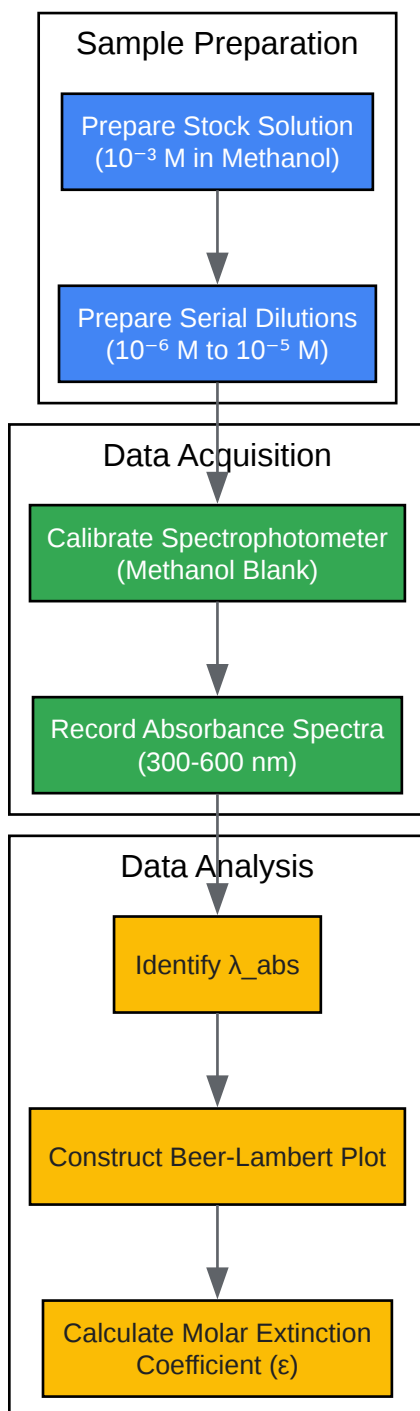
This experiment aims to determine the fluorescence lifetime (τ) of **Acid Yellow 61** using Time-Correlated Single Photon Counting (TCSPC).

Protocol:

- Instrumentation: A TCSPC system equipped with a pulsed light source (e.g., a picosecond laser diode) at the excitation wavelength of the dye and a sensitive single-photon detector is used.
- Sample Preparation: A dilute solution of **Acid Yellow 61** is prepared as in the fluorescence spectroscopy protocol.
- Data Acquisition: The instrument response function (IRF) is first measured using a scattering solution. Subsequently, the fluorescence decay profile of the **Acid Yellow 61** solution is recorded.
- Data Analysis: The fluorescence decay data is analyzed by deconvolution with the IRF and fitting to a single or multi-exponential decay model to determine the fluorescence lifetime (τ).

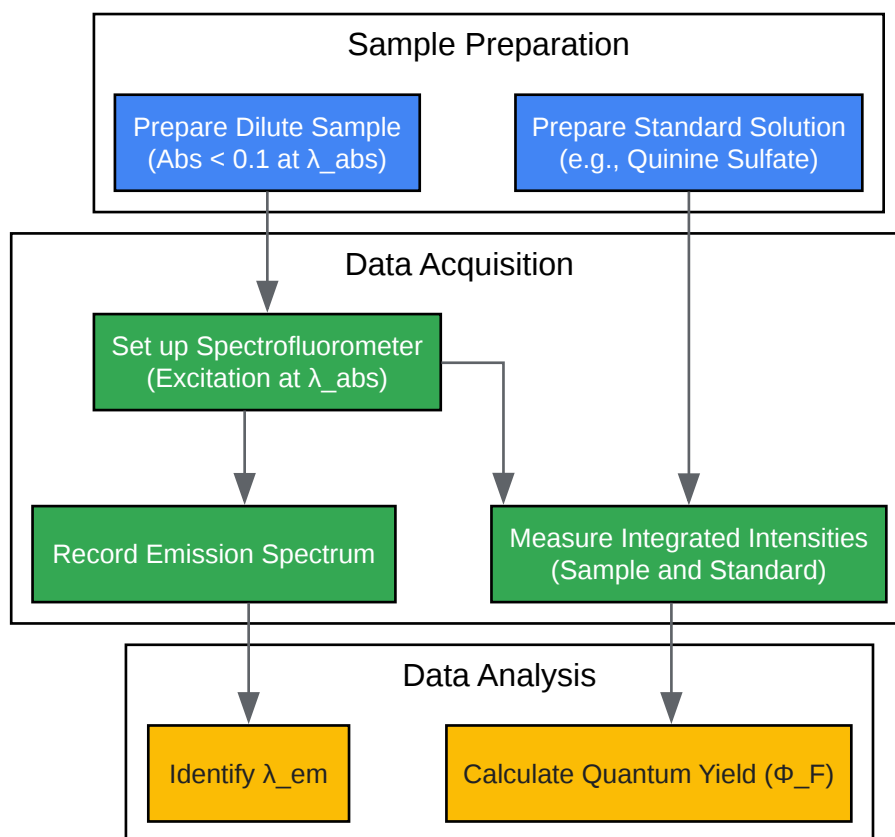
Visualizations of Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for UV-Vis Absorption Spectroscopy.



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Caption: Workflow for Fluorescence Spectroscopy.

Potential Applications in Research

Should **Acid Yellow 61** be found to possess favorable photophysical properties, such as a high quantum yield and good photostability, it could potentially be explored for various research applications. These might include its use as a fluorescent probe in microscopy for staining specific cellular compartments or as a label for biomolecules in immunoassays. However, without empirical data, these applications remain speculative.

Conclusion

This technical guide highlights the significant lack of publicly available data on the photophysical characteristics of **Acid Yellow 61**. It provides a clear framework for the

necessary experimental investigations and the presentation of the resulting data. The detailed protocols and workflow diagrams are intended to facilitate a systematic study of this dye by researchers. The determination of its core photophysical parameters is the first and most critical step in assessing its potential for any application beyond its traditional use in the textile industry.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. ACID YELLOW 61|CAS NO.12217-38-8 [chinainterdyes.com]
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